

An In-Depth Technical Guide to the Physicochemical Properties of SB-633825

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Compound of Interest

Compound Name: SB-633825

Cat. No.: B15541021

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Abstract

SB-633825 is a potent, ATP-competitive inhibitor of the tyrosine kinase Tie-2 (angiopoietin receptor), Lymphocyte-Oriented Kinase (LOK, also known as STK10), and Breast Tumor Kinase (BRK, also known as PTK6).[1][2][3][4] By targeting these kinases, **SB-633825** plays a significant role in modulating critical signaling pathways, particularly the Angiopoietin/Tie-2 pathway, which is pivotal in angiogenesis.[5][6][7] This technical guide provides a comprehensive overview of the physicochemical properties of **SB-633825**, detailed experimental protocols for their determination, and a visualization of its primary signaling pathway.

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile.

Identification and Structure

Property	Value
IUPAC Name	4-(6-methoxy-2-(4-methyl-1H-imidazol-1-yl)quinolin-4-yl)-N-(p-tolyl)benzenesulfonamide
CAS Number	956613-01-7[2][8][9]
Molecular Formula	C28H25N3O3S[2][9]
Molecular Weight	483.58 g/mol [2][9]
Appearance	Light yellow to yellow solid[4]

Physicochemical Data

The following table summarizes the key physicochemical parameters of **SB-633825**. It is important to note that while some data is experimentally determined, other values are predicted based on computational models due to the limited availability of published experimental data.

Property	Value	Method
Melting Point	Not available (Predicted: ~200-250 °C)	Prediction
Boiling Point	Not available (Predicted: ~700-800 °C)	Prediction
Solubility	DMSO: 9.62 mg/mL (19.89 mM)[4]	Experimental
Aqueous: Low (predicted)	Prediction	
pKa	Not available (Predicted: Basic ~4-5, Acidic ~9-10)	Prediction
LogP	Not available (Predicted: ~4-5)	Prediction

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of physicochemical data. The following sections outline standard experimental protocols for determining the key

properties of small molecule inhibitors like **SB-633825**.

Solubility Determination

2.1.1. Kinetic Solubility Assay

This high-throughput method is used for rapid assessment.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Materials: Test compound (**SB-633825**) dissolved in DMSO (e.g., 10 mM stock), phosphate-buffered saline (PBS), pH 7.4, 96-well microtiter plates, nephelometer.
- Procedure:
 - A serial dilution of the DMSO stock solution is performed in the 96-well plate.
 - PBS is added to each well to achieve the final desired concentrations.
 - The plate is shaken for a specified period (e.g., 2 hours) at a controlled temperature.[\[12\]](#)
 - Light scattering is measured using a nephelometer. An increase in light scattering indicates precipitation.
- Data Analysis: The kinetic solubility is the highest concentration with no significant increase in light scattering compared to a buffer-only control.

2.1.2. Thermodynamic Solubility Assay (Shake-Flask Method)

This method determines the equilibrium solubility.[\[11\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Materials: Solid form of the test compound, buffer of interest (e.g., PBS, pH 7.4), vials with screw caps, shaking incubator, HPLC-UV or LC-MS system.
- Procedure:
 - An excess amount of the solid compound is added to a vial containing the buffer.
 - The vial is sealed and agitated in a shaking incubator until equilibrium is reached (typically 24-48 hours).

- The suspension is filtered to remove undissolved solid.
- The concentration of the dissolved compound in the filtrate is quantified using a validated HPLC-UV or LC-MS method.
- Data Analysis: The measured concentration represents the thermodynamic solubility.

Melting Point Determination (Capillary Method)

This is a standard technique for determining the melting point of a crystalline solid.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Materials: Dry, powdered test compound, capillary tubes, melting point apparatus.
- Procedure:
 - A small amount of the powdered compound is packed into a capillary tube to a height of 2-3 mm.[\[18\]](#)
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 1-2 °C/min near the expected melting point).[\[18\]](#)
 - The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is the melting point.

pKa Determination (Potentiometric Titration)

This method is used to determine the acid dissociation constant(s) of a compound.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Materials: Test compound, standardized acidic and basic titrants (e.g., 0.1 M HCl and 0.1 M NaOH), potentiometer with a calibrated pH electrode, magnetic stirrer.
- Procedure:
 - A known concentration of the test compound is dissolved in a suitable solvent (often a co-solvent system for poorly soluble compounds).

- The solution is placed in a beaker with a magnetic stir bar and the pH electrode is immersed.
- The solution is titrated with the standardized acid or base, and the pH is recorded after each incremental addition of the titrant.
- Data Analysis: The pKa is determined from the inflection point(s) of the titration curve (pH vs. volume of titrant).

LogP Determination (Shake-Flask Method)

This classic method measures the partition coefficient between two immiscible liquids, typically octanol and water.^{[27][28][29][30]}

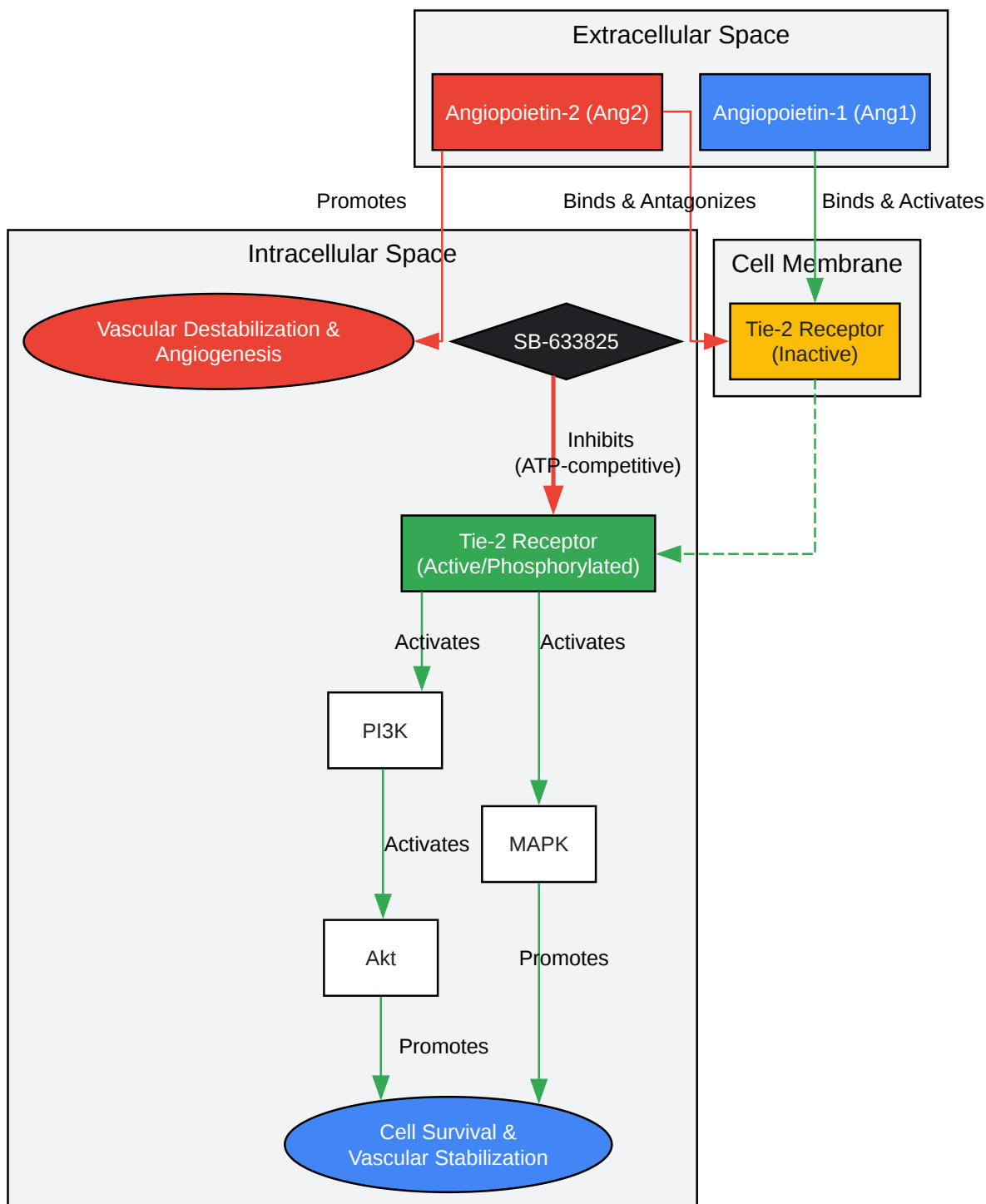
- Materials: Test compound, n-octanol, water (buffered to a specific pH, e.g., 7.4), separatory funnel or vials, analytical method for quantification (e.g., HPLC-UV).
- Procedure:
 - A known amount of the test compound is dissolved in a pre-saturated mixture of n-octanol and water.
 - The mixture is shaken vigorously to allow for partitioning of the compound between the two phases and then allowed to separate.
 - The concentration of the compound in both the n-octanol and aqueous phases is determined.
- Data Analysis: The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Signaling Pathway

SB-633825 primarily targets the Angiopoietin/Tie-2 signaling pathway, which is a critical regulator of angiogenesis.

Angiopoietin/Tie-2 Signaling Pathway

The binding of angiopoietin-1 (Ang1) to the Tie-2 receptor tyrosine kinase promotes receptor phosphorylation and downstream signaling, leading to vascular stabilization and quiescence. Conversely, angiopoietin-2 (Ang2) often acts as a context-dependent antagonist, inhibiting Ang1-mediated Tie-2 activation and promoting vascular destabilization and angiogenesis.[6] [31] **SB-633825**, as an ATP-competitive inhibitor, blocks the kinase activity of Tie-2, thereby inhibiting its downstream signaling cascades.



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Caption: Angiopoietin/Tie-2 signaling pathway and the inhibitory action of **SB-633825**.

Conclusion

This technical guide provides a consolidated resource on the physicochemical properties of **SB-633825** for the scientific community. While key identifiers and solubility in DMSO are experimentally established, further experimental determination of properties such as melting point, pKa, and LogP would provide a more complete profile of this potent kinase inhibitor. The provided experimental protocols serve as a foundation for such future work. The visualization of its mechanism of action within the Angiopoietin/Tie-2 signaling pathway underscores its therapeutic potential in angiogenesis-related diseases.

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